

Synthesis of 5-Bromo-N2-methylpyridine-2,3-diamine: A Technical Guide

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Compound of Interest

Compound Name: 5-Bromo-N2-methylpyridine-2,3-diamine

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This in-depth technical guide provides a comprehensive overview of a proposed synthetic pathway for **5-Bromo-N2-methylpyridine-2,3-diamine**, a valuable heterocyclic building block for researchers, scientists, and professionals in drug development. The guide details the experimental protocols for each synthetic step, presents quantitative data in structured tables, and includes visualizations of the synthetic workflow.

Proposed Synthetic Pathway

The synthesis of **5-Bromo-N2-methylpyridine-2,3-diamine** can be achieved through a four-step process commencing with the commercially available 2-aminopyridine. The proposed pathway involves an initial bromination, followed by nitration, reduction of the nitro group, and a final selective N-methylation. This route leverages well-established reactions in pyridine chemistry to construct the target molecule.



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Caption: Proposed four-step synthesis of **5-Bromo-N2-methylpyridine-2,3-diamine**.

Physicochemical and Reaction Data

The following tables summarize the key quantitative data for the starting material, intermediates, and the final product.

Table 1: Physicochemical Properties of Compounds

Compound Name	Molecular Formula	Molecular Weight (g/mol)	Physical Form	Melting Point (°C)
2-Aminopyridine	C ₅ H ₆ N ₂	94.12	Solid	58-60
2-Amino-5-bromopyridine	C ₅ H ₅ BrN ₂	173.01	Solid	132-135[1]
2-Amino-5-bromo-3-nitropyridine	C ₅ H ₄ BrN ₃ O ₂	218.01[2]	Yellow Solid[3]	202-204[1]
5-Bromopyridine-2,3-diamine	C ₅ H ₆ BrN ₃	188.03[4]	Solid	Not Reported
5-Bromo-N ₂ -methylpyridine-2,3-diamine	C ₆ H ₈ BrN ₃	202.05	Solid (Predicted)	Not Reported

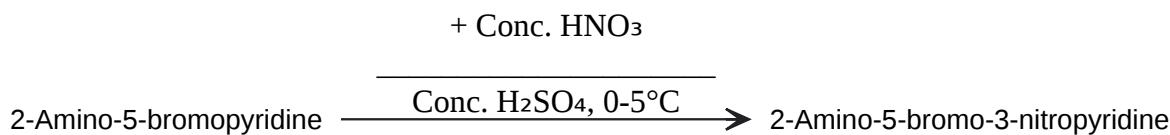
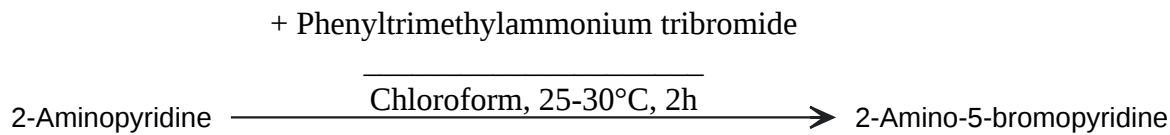
Table 2: Summary of Reaction Conditions and Yields

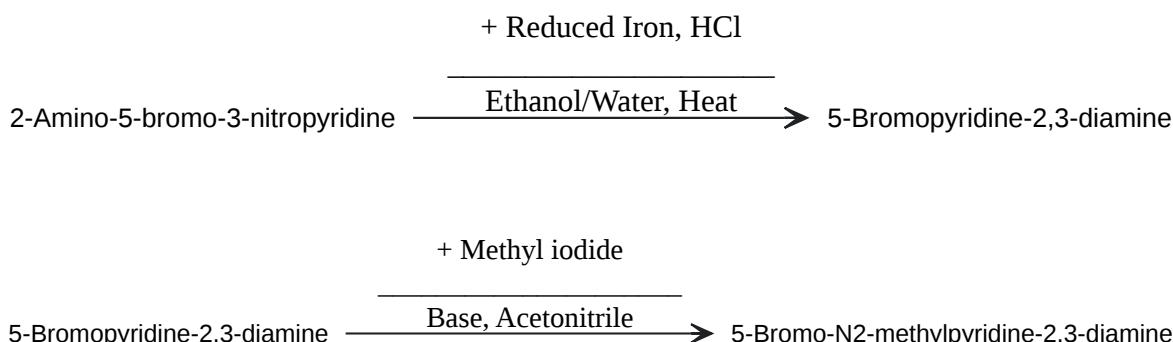
Step	Reaction	Key Reagents	Solvent	Typical Yield (%)
1	Bromination	Phenyltrimethylammonium tribromide	Chloroform	75-78[5]
2	Nitration	Conc. HNO_3 , Conc. H_2SO_4	-	78[1]
3	Reduction	Reduced Iron, HCl	Ethanol/Water	75-85[1]
4	N-methylation	Methyl iodide, Base	Acetonitrile (Proposed)	Not Reported

Experimental Protocols

Step 1: Synthesis of 2-Amino-5-bromopyridine

Reaction:





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